

Sophoracarpan A and its Congeners: A Technical Overview of Anticancer Potential

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Compound of Interest

Compound Name: Sophoracarpan A

Cat. No.: B12309328

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For the attention of: Researchers, Scientists, and Drug Development Professionals.

Disclaimer: This document addresses the user's request for information on **Sophoracarpan A** as a potential anticancer agent. However, a comprehensive literature search did not yield specific data for a compound explicitly named "**Sophoracarpan A**." The information presented herein pertains to related compounds from the Sophora genus and the broader class of pterocarpan, to which **Sophoracarpan A** would belong. This serves as a guide to the potential anticancer properties of this class of molecules.

Introduction

Natural products remain a vital source of novel chemotherapeutic agents. The genus Sophora is a rich reservoir of bioactive secondary metabolites, including alkaloids and flavonoids, which have demonstrated significant pharmacological activities. Pterocarpan, a class of isoflavonoids, are of particular interest due to their reported cytotoxic and apoptotic effects against various cancer cell lines. This technical guide consolidates the available preclinical data on compounds isolated from Sophora species and related pterocarpan, offering insights into their potential as anticancer agents.

Quantitative Data on Anticancer Activity

While specific IC₅₀ values for "**Sophoracarpan A**" are not available in the reviewed literature, the following table summarizes the cytotoxic activities of related compounds from the Sophora

genus against several cancer cell lines. This data provides a benchmark for the potential potency of pterocarpan derivatives derived from this genus.

Compound/Extract Source	Cell Line	Cell Type	IC50 Value	Reference
Sophora pachycarpa (CH ₂ Cl ₂ fraction)	HeLa	Cervical Cancer	6 µg/mL	[1]
Sophora pachycarpa (EtOAc fraction)	HeLa	Cervical Cancer	50 µg/mL	[1]
Sophora pachycarpa (CH ₂ Cl ₂ fraction)	Various	Cancer Cell Lines	6 - 50 µg/mL	[1]
Sophoridinol derivative (7i)	-	-	3.1 µM	[2]
Homopterocarpin	A549	Non-Small Cell Lung Cancer	10.3 µM	[3]
Homopterocarpin	H1299	Non-Small Cell Lung Cancer	14.2 µM	[3]
Homopterocarpin	PC-3	Prostate Cancer	15.6 µM	[3]
Homopterocarpin	HCT116	Colorectal Cancer	12.8 µM	[3]

Mechanism of Action: Insights from Related Compounds

Studies on compounds from Sophora species and other pterocarpan derivatives suggest a multi-faceted mechanism of action against cancer cells, primarily centered on the induction of apoptosis and cell cycle arrest.

Induction of Apoptosis

Several compounds from the Sophora genus have been shown to induce apoptosis in cancer cells.[1] For instance, extracts from *Sophora pachycarpa* led to a sub-G1 peak in flow cytometry analysis of HeLa cells, which is indicative of DNA fragmentation and apoptosis.[1][4] The apoptotic cascade is a critical pathway for programmed cell death, and its activation is a key strategy in cancer therapy.

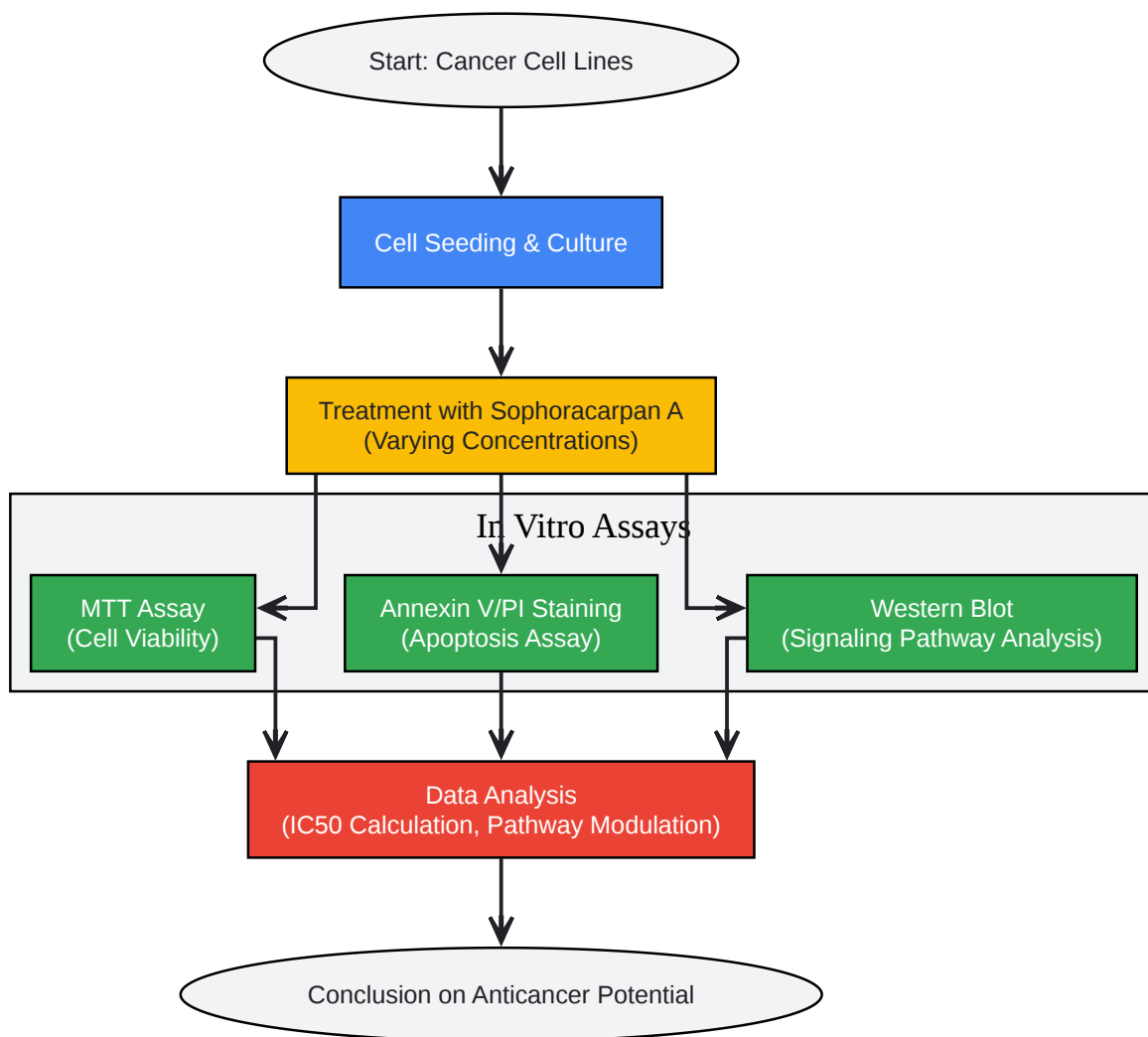
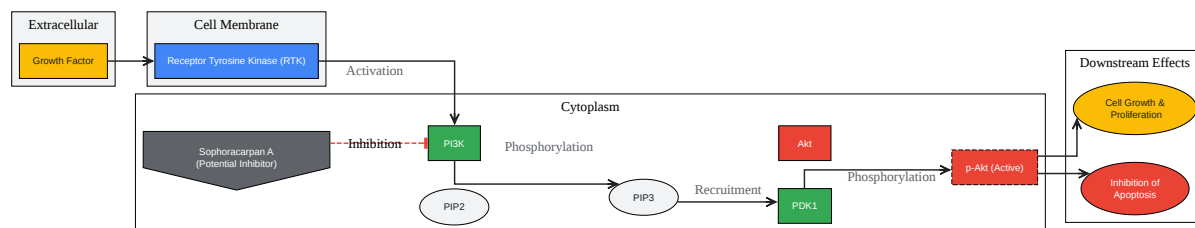
Cell Cycle Arrest

In addition to apoptosis, cell cycle arrest is another important mechanism. For example, Sophoridine, an alkaloid from *Sophora alopecuroides*, has been reported to induce S phase arrest in pancreatic cancer cells.[5][6] A novel sophoridinol derivative has been shown to arrest the cell cycle at the G0/G1 phase.[2] By halting the cell cycle, these compounds can prevent the proliferation of cancer cells.

Modulation of Signaling Pathways

The anticancer effects of these compounds are often mediated through the modulation of critical signaling pathways that are frequently dysregulated in cancer. While the specific pathways affected by **Sophoracarpan A** are unknown, studies on the related compound Sophocarpine have shown inhibition of the PI3K/AKT/mTOR signaling pathway.[7][8] This pathway is a central regulator of cell growth, proliferation, and survival.

Below is a representative diagram of the PI3K/Akt signaling pathway, a potential target for compounds from the Sophora genus.



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